

An In-depth Technical Guide to Filipin III: Structure, Properties, and Applications

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Compound of Interest

Compound Name: *Filipin III*

Cat. No.: *B8101046*

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Filipin III is a naturally occurring polyene macrolide antibiotic and the principal component of the filipin complex, a mixture of four related compounds produced by the bacterium *Streptomyces filipinensis*.^{[1][2][3]} Renowned for its specific interaction with cholesterol, **Filipin III** has become an invaluable tool in cell biology, biochemistry, and biomedical research for the detection, localization, and quantification of unesterified cholesterol in biological membranes.^{[4][5][6]} This guide provides a comprehensive overview of the chemical structure, physicochemical properties, and key applications of **Filipin III**, tailored for researchers, scientists, and drug development professionals.

Chemical Structure of Filipin III

Filipin III is a 28-membered macrolide, characterized by a large lactone ring.^[1] Its structure features a hydrophobic polyene region, consisting of five conjugated double bonds, which is responsible for its intrinsic fluorescence, and a hydrophilic polyol region with numerous hydroxyl groups.^{[7][8]} The molecule also possesses a C1' hydroxylated hexyl side chain.^[8] The precise stereochemistry of **Filipin III** has been elucidated through NMR spectroscopy and total synthesis.^{[7][8]}

The IUPAC name for **Filipin III** is

(1R,3R,4S,6S,8S,10R,12R,14R,16S,17E,19E,21E,23E,25E,27S,28R)-4,6,8,10,12,14,16,27-octahydroxy-3-[(1R)-1-hydroxyhexyl]-17,28-dimethyl-1-oxacyclooctacos-17,19,21,23,25-pentaen-2-one.^{[3][9]}

Chemical Structure Representation:

Chemical Structure of Filipin III (2D Representation)

Filipin_Structure

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Caption: 2D chemical structure of **Filipin III**.

Physicochemical and Spectroscopic Properties

The unique properties of **Filipin III** are central to its utility in research. The following tables summarize its key quantitative data.

Table 1: Physicochemical Properties of **Filipin III**

Property	Value	References
Molecular Formula	C ₃₅ H ₅₈ O ₁₁	[9] [10] [11] [12] [13]
Molecular Weight	654.83 g/mol	[9] [10] [11] [12] [13]
CAS Number	480-49-9	[1] [9] [10] [11] [12] [13]
Appearance	Pale yellow solid	[11]
Melting Point	163-180 °C	[13]
Purity	≥85-98% (HPLC)	[1] [11] [12] [13]
Storage	-20°C, protect from light	[11] [12] [13] [14] [15]

Table 2: Solubility of **Filipin III**

Solvent	Solubility	References
Dimethyl sulfoxide (DMSO)	5 mg/mL (to 5 mM)	[12] [14]
Dimethylformamide (DMF)	10 mg/mL	[15]
Methanol	9.80-10.20 mg/mL	[13]
Ethanol	1-2 mg/mL	[15]
Aqueous Buffers	Low solubility	

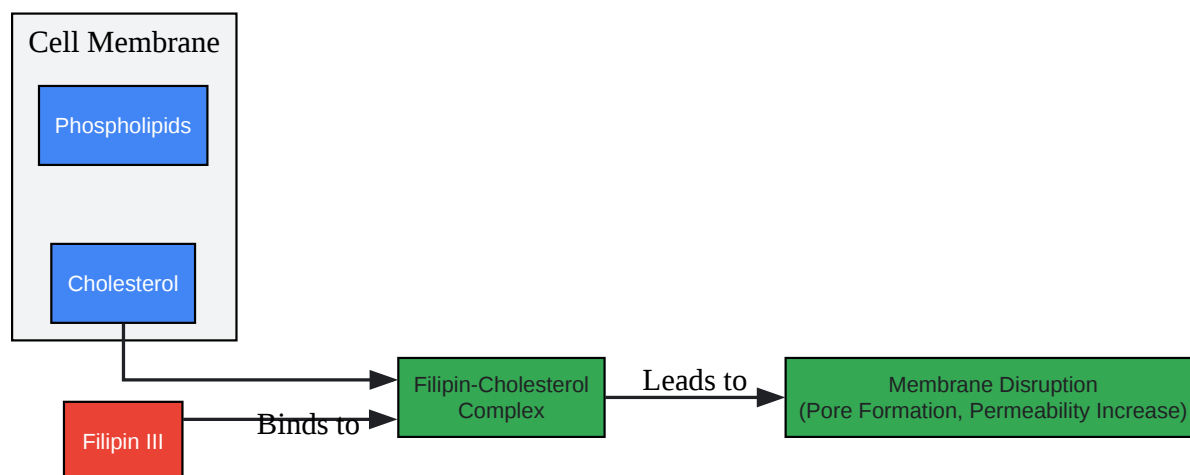
Table 3: Spectroscopic Properties of **Filipin III**

Property	Wavelength (nm)	References
Excitation Maximum (λ_{ex})	340-380 nm (in complex with cholesterol)	[5] [14] [16]
Emission Maximum (λ_{em})	385-470 nm (in complex with cholesterol)	[5] [14] [16]

Mechanism of Action: Interaction with Cholesterol

The primary mechanism of action of **Filipin III** involves its high affinity and specific binding to 3- β -hydroxysterols, most notably cholesterol, which is abundant in eukaryotic cell membranes.[\[4\]](#)[\[11\]](#)[\[17\]](#) This interaction is non-covalent and leads to the formation of Filipin-cholesterol complexes.

The formation of these complexes disrupts the normal architecture and function of the cell membrane.[\[1\]](#)[\[4\]](#) This disruption can lead to increased membrane permeability, the formation of pores or channels, and the alteration of membrane-associated cellular processes.[\[13\]](#)[\[17\]](#) This bioactivity underlies both its antifungal properties and its utility as a cholesterol probe.[\[4\]](#)[\[13\]](#)



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Caption: Mechanism of action of **Filipin III** in a cell membrane.

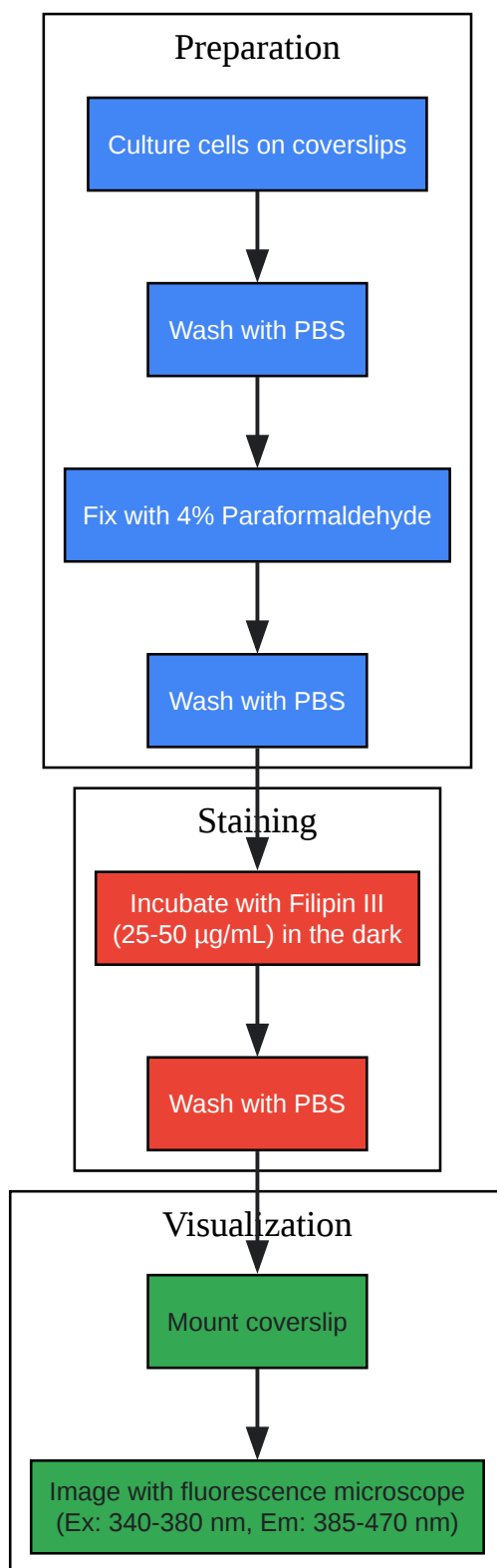
Experimental Protocols

Filipin III is widely used as a fluorescent stain to visualize unesterified cholesterol in fixed cells and tissues. What follows is a generalized protocol for staining cultured cells.

Protocol: Fluorescent Staining of Cholesterol in Cultured Cells

- Cell Culture and Fixation:
 - Culture cells on glass coverslips to the desired confluency.
 - Wash the cells twice with phosphate-buffered saline (PBS).
 - Fix the cells with 4% paraformaldehyde in PBS for 15-20 minutes at room temperature.
[\[15\]](#)
 - Wash the cells three times with PBS for 5 minutes each.
- Preparation of **Filipin III** Staining Solution:

- Prepare a stock solution of **Filipin III** at 1-10 mg/mL in anhydrous DMSO.[15] This stock solution should be stored in small aliquots at -20°C and protected from light.[5][15]
- Immediately before use, dilute the **Filipin III** stock solution to a working concentration of 25-50 µg/mL in PBS.[1][15]
- Staining Procedure:
 - Incubate the fixed cells with the **Filipin III** working solution for 30 minutes to 2 hours at room temperature in the dark.[1][15] The optimal incubation time may vary depending on the cell type.
 - Wash the cells three times with PBS for 5 minutes each to remove excess stain.
- Mounting and Visualization:
 - Mount the coverslips onto microscope slides using a water-based mounting medium.
 - Visualize the stained cells using a fluorescence microscope equipped with a UV filter set (excitation: 340-380 nm, emission: 385-470 nm).[5][16]
 - Note: **Filipin III** fluorescence is susceptible to photobleaching, so it is crucial to minimize light exposure and image the samples promptly.[5][16]



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Caption: Experimental workflow for cholesterol staining with **Filipin III**.

Applications in Research and Drug Development

The unique properties of **Filipin III** have led to its application in several key areas of research:

- **Cholesterol Trafficking and Distribution:** **Filipin III** is instrumental in studying the subcellular distribution of cholesterol and diagnosing lipid storage disorders like Niemann-Pick type C disease, which is characterized by the accumulation of cholesterol in lysosomes.[5][6][10]
- **Membrane Raft Research:** By binding to cholesterol, **Filipin III** can be used to disrupt cholesterol-rich membrane microdomains known as lipid rafts, allowing researchers to investigate their role in cellular processes such as signal transduction and protein trafficking. [10]
- **Antifungal Research:** As an antifungal agent, **Filipin III** serves as a model compound for understanding the mechanism of action of polyene antibiotics that target ergosterol (the primary sterol in fungal membranes).[4]
- **Prion Disease Research:** Studies have shown that **Filipin III** can inhibit the formation of the pathological form of the prion protein by altering its endocytosis and inducing its release from the cell surface.[5][14]

In conclusion, **Filipin III** is a powerful and versatile tool for the scientific community. Its well-characterized chemical structure and specific interaction with cholesterol, combined with its fluorescent properties, make it an indispensable reagent for investigating the complex roles of sterols in cellular biology and disease.

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